

# Spectroscopic Profile of 4-Acetamido-2-aminobenzenesulfonic Acid: A Technical Guide

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## Compound of Interest

Compound Name:	4-Acetamido-2-aminobenzenesulfonic acid
Cat. No.:	B042591

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This technical guide provides a comprehensive overview of the spectroscopic data for the compound **4-Acetamido-2-aminobenzenesulfonic acid** (CAS No. 88-64-2). The information presented herein is intended to support research and development activities by providing key analytical data, experimental methodologies, and a structured visualization of the analytical workflow.

## Spectroscopic Data Summary

The following tables summarize the available quantitative spectroscopic data for **4-Acetamido-2-aminobenzenesulfonic acid**. This data is essential for compound identification, purity assessment, and structural elucidation.

### Table 1: $^1\text{H}$ NMR Spectroscopic Data

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
Data not available in search results			

Note: Specific chemical shifts and coupling constants for **4-Acetamido-2-aminobenzenesulfonic acid** were not explicitly found in the provided search results. The data

would typically be obtained from a high-resolution  $^1\text{H}$  NMR spectrum.

## Table 2: $^{13}\text{C}$ NMR Spectroscopic Data

Chemical Shift ( $\delta$ ) ppm	Assignment
Data not available in search results	

Note: A definitive peak list for the  $^{13}\text{C}$  NMR spectrum of **4-Acetamido-2-aminobenzenesulfonic acid** was not available in the search results. The table would typically list the chemical shifts for the eight carbon atoms in the molecule.

## Table 3: IR Spectroscopic Data

Wavenumber ( $\text{cm}^{-1}$ )	Intensity	Assignment
Data not available in search results		

Note: While the existence of IR spectra is confirmed[1], a detailed list of vibrational frequencies and their assignments for **4-Acetamido-2-aminobenzenesulfonic acid** was not found in the search results.

## Table 4: UV-Vis Spectroscopic Data

Solvent	$\lambda_{\text{max}}$ (nm)
Data not available in search results	

Note: Specific UV-Vis absorption maxima for **4-Acetamido-2-aminobenzenesulfonic acid** were not identified in the search results. The UV-Vis spectrum of this compound is expected to show absorptions characteristic of substituted benzene rings.

## Experimental Protocols

Detailed experimental protocols for the acquisition of spectroscopic data for **4-Acetamido-2-aminobenzenesulfonic acid** are not explicitly available. However, the following sections describe generalized and widely accepted methodologies for such analyses.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of **4-Acetamido-2-aminobenzenesulfonic acid** would be dissolved in a suitable deuterated solvent, such as dimethyl sulfoxide-d<sub>6</sub> (DMSO-d<sub>6</sub>), due to the presence of acidic protons and the compound's polarity. The solution would then be transferred to an NMR tube.

- <sup>1</sup>H NMR Spectroscopy: Proton NMR spectra would be acquired on a spectrometer operating at a frequency of 300 MHz or higher to ensure adequate signal dispersion. Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing ( $\delta = 0.00$  ppm).
- <sup>13</sup>C NMR Spectroscopy: Carbon-13 NMR spectra would be recorded on the same instrument, often requiring a larger number of scans to achieve a sufficient signal-to-noise ratio due to the low natural abundance of the <sup>13</sup>C isotope.

## Infrared (IR) Spectroscopy

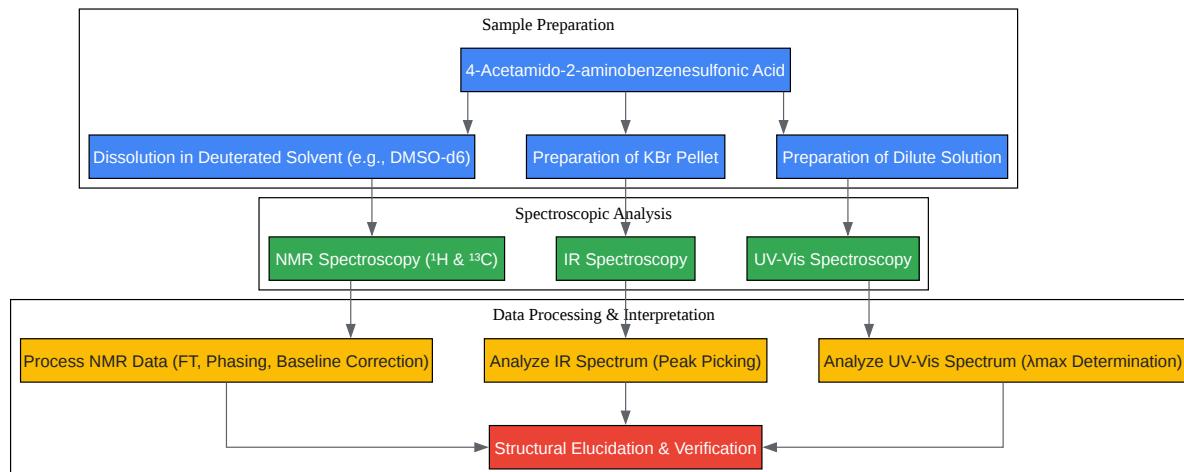
For a solid sample like **4-Acetamido-2-aminobenzenesulfonic acid**, the infrared spectrum is commonly obtained using the potassium bromide (KBr) pellet method. A small amount of the finely ground sample is intimately mixed with dry KBr powder. The mixture is then pressed under high pressure to form a transparent pellet, through which the IR beam is passed. Alternatively, Attenuated Total Reflectance (ATR) could be used, where the solid sample is placed directly on the ATR crystal.

## UV-Vis Spectroscopy

To obtain a UV-Vis spectrum, a dilute solution of **4-Acetamido-2-aminobenzenesulfonic acid** would be prepared using a UV-transparent solvent, such as water, ethanol, or methanol. The solution is then placed in a quartz cuvette, and the absorbance is measured over a wavelength range of approximately 200 to 400 nm. The resulting spectrum would show absorption bands corresponding to the electronic transitions within the aromatic system.

## Visualization of Analytical Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **4-Acetamido-2-aminobenzenesulfonic acid**.



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Caption: Generalized workflow for spectroscopic analysis.

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## References

- 1. 4-Acetamido-2-aminobenzenesulfonic acid(88-64-2) IR Spectrum [chemicalbook.com]

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